

# Levodropropizine-d8: Application Note for Bioanalytical Research

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**Compound Focus: Levodropropizine-d8**

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**Levodropropizine-d8** is a deuterium-labeled analog of Levodropropizine, primarily intended for use as an **internal standard (IS)** in the quantitative bioanalysis of its parent drug via techniques like LC-MS/MS [1] [2]. The parent compound, Levodropropizine, is a well-documented, effective, and well-tolerated peripheral antitussive (cough suppressant) agent [3] [4] [5].

## Physicochemical Properties

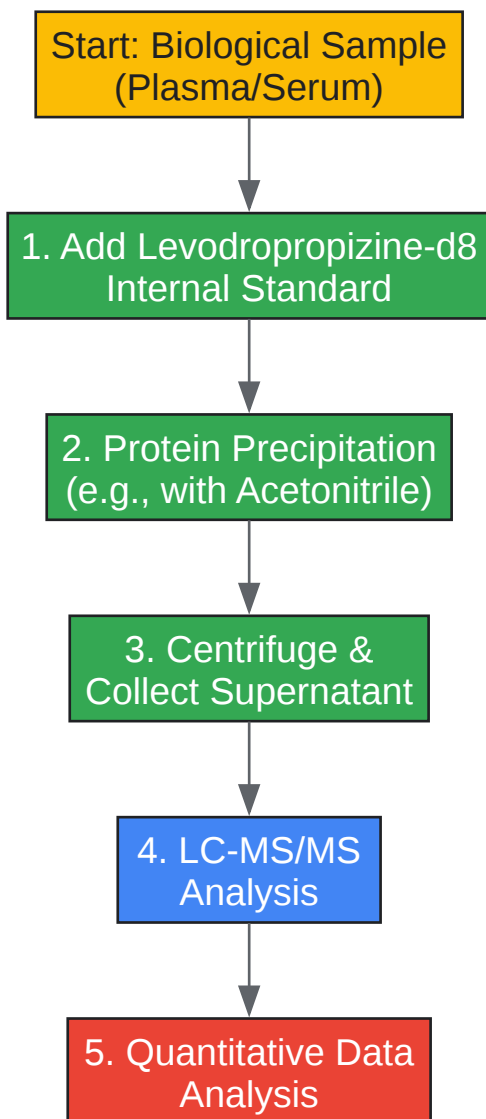
The table below summarizes the key characteristics of **Levodropropizine-d8**.

Property	Specification
Molecular Formula	$C_{13}H_{12}D_8N_2O_2$ [6] [7] [8]
Molecular Weight	244.36 g/mol [6] [7] [8]
CAS Number	Not Assigned (Unlabeled Levodropropizine: 99291-25-5) [9] [7]
Synonyms	(S)-(-)-Dropropizine-d8; DF-526-d8 [1] [7]
Purity	≥98% [6] [8]
Storage	Sealed, dry, at 2-8°C or as recommended on the Certificate of Analysis [6] [8]

## Recommended Application and Workflow

**Levodropropizine-d8** should be used as a stable isotope-labeled internal standard to correct for variability in sample preparation and ionization efficiency during mass spectrometric analysis.

The following diagram illustrates the core bioanalytical workflow for using **Levodropropizine-d8** in sample preparation and analysis:



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## Preparation of Stock Solutions and Calibrators

This section outlines the standard procedures for preparing solutions for a quantitative assay.

### 3.1 Stock and Working Solution Preparation

- **Internal Standard Stock Solution (100 µg/mL):** Accurately weigh 1.0 mg of **Levodropropizine-d8**. Transfer to a 10 mL volumetric flask and dissolve using **DMSO** to volume. This stable stock solution can be stored at -20°C [8].
- **Working IS Solution (1 µg/mL):** Pipette 100 µL of the stock solution into a new container and dilute with 9.9 mL of a suitable solvent like methanol or water to obtain a 1 µg/mL working solution.

**3.2 Calibration Standard Preparation** Spike appropriate volumes of the working standard solution into blank biological matrix to create a calibration curve. The table suggests a representative calibration range.

Calibration Level	Target Concentration (ng/mL)	Volume of Working IS to Add
Lower Limit of Quantification (LLOQ)	1.0	10 µL
Low (CAL 1)	3.0	30 µL
Mid (CAL 2)	25	250 µL
High (CAL 3)	80	800 µL

## Proposed LC-MS/MS Analytical Conditions

The following method parameters should be optimized for your specific instrument but serve as a starting point.

- **HPLC Conditions:**
  - **Column:** C18 (e.g., 100 mm x 2.1 mm, 3.5 µm)
  - **Mobile Phase A:** 0.1% Formic Acid in Water
  - **Mobile Phase B:** 0.1% Formic Acid in Acetonitrile
  - **Gradient:** Program from 10% B to 90% B over 5 minutes
  - **Flow Rate:** 0.3 mL/min
  - **Injection Volume:** 5-10 µL

- **MS/MS Conditions (ESI Positive Mode):**

- **Ionization Mode:** Electrospray Ionization (ESI+)
- **Detection:** Multiple Reaction Monitoring (MRM)
- **Levodropropizine-d8 MRM Transition: m/z 245.2 → ...** (Note: The specific product ion for **Levodropropizine-d8** was not available in the search results. This must be determined empirically).
- The unlabeled Levodropropizine has a molecular weight of 236.32 g/mol [7]. The +8 Da mass shift from deuterium labeling gives **Levodropropizine-d8** its distinct mass for detection.

## Method Validation Parameters

While full validation data was not available, any bioanalytical method should be validated for the following parameters when using **Levodropropizine-d8** as an IS:

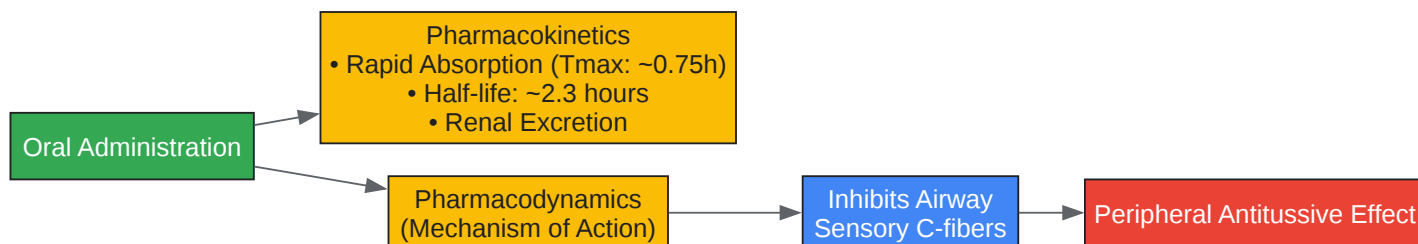
- **Selectivity and Specificity:** Confirm no interference at the retention times of the analyte and IS.
- **Linearity and Range:** A calibration curve with a coefficient of determination ( $R^2$ )  $\geq 0.99$  is typically required.
- **Accuracy and Precision:** Both within-run and between-run assessments should meet accepted criteria (e.g.,  $\pm 15\%$  bias,  $\leq 15\%$  RSD).
- **Stability:** Evaluate the stability of the IS in stock solution and in the processed matrix under various storage and handling conditions.

## Pharmacological Context of the Parent Drug

Understanding the parent drug's properties is crucial for designing relevant biological experiments.

- **Mechanism of Action:** Levodropropizine is a **peripherally acting** antitussive. It suppresses cough by inhibiting sensory C-fiber activation and reducing the release of neuropeptides in the airways, unlike centrally-acting drugs like dextromethorphan or codeine [4] [5].
- **Clinical Efficacy:** A meta-analysis of 1,178 patients showed that Levodropropizine was significantly more effective than central antitussives in reducing cough frequency, severity, and nocturnal awakenings in both adults and children [3] [4].
- **Pharmacokinetics (Levodropropizine):**
  - **Absorption:** Rapidly absorbed; time to peak plasma concentration is  $\sim 0.75$  hours for immediate-release formulations [5].
  - **Elimination:** Elimination half-life is approximately  $2.3 \pm 0.5$  hours, with about 35% excreted unchanged in urine [5].

The following diagram summarizes the key pharmacokinetic and pharmacodynamic properties of the parent drug, Levodropropizine, which inform the bioanalysis context:



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## Important Safety and Handling Notes

- **Intended Use:** Levodropropizine-d8 is labeled "**For research use only**" and is not for diagnostic or therapeutic human use [1] [6].
- **Handling:** Researchers should consult the Safety Data Sheet (SDS) from their supplier for specific handling and disposal instructions.

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## References

1. Levodropropizine-d8 ((S)-(-)-Dropropizine-d8) [medchemexpress.com]
2. Levodropropizine-d8 - Immunomart [immunomart.org]
3. Levodropropizine for treating cough in adult and children [pubmed.ncbi.nlm.nih.gov]
4. Levodropropizine for treating cough in adult and children [pmc.ncbi.nlm.nih.gov]
5. Levodropropizine: Uses, Dosage, Side Effects and... [mims.com]

6. Levodropropizine-d8 [chemscene.com]
7. Levodropropizine-d8 ((S)-Dropropizine-d8) [tlcstandards.com]
8. Levodropropizine-d8-(-)-Dropropizine-d8; DF-526-d8 I CAS [invivochem.com]
9. Levodropropizine D8 | CAS No- 99291-25-5(Unlabelled) [simsonpharma.com]

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[<https://www.smolecule.com/products/b12892817#bioanalysis-levodropropizine-d8-protocol>]

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